

Introduction: The Significance of the Pyrazole-Carbohydrazide Scaffold

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Compound of Interest

Compound Name: *1H-pyrazole-5-carbohydrazide*

CAS No.: 26275-64-9

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The **1H-pyrazole-5-carbohydrazide** core is a privileged scaffold in medicinal chemistry, forming the foundation of numerous compounds with a wide spectrum of pharmacological activities.[1][2] Derivatives have been extensively investigated for their anticancer, anti-inflammatory, antimicrobial, and enzyme-inhibiting properties.[2][3][4] The potent biological activity is often attributed to the molecule's specific three-dimensional structure and its ability to form key hydrogen bonds and other non-covalent interactions with biological targets.[5]

A precise understanding of the crystal structure is therefore paramount. It reveals the molecule's intrinsic conformation, electronic properties, and, most critically, the supramolecular assembly governed by intermolecular forces. This knowledge is indispensable for structure-activity relationship (SAR) studies, rational drug design, and the development of new therapeutic agents.

Synthesis and Crystallization: From Powder to Diffraction-Quality Single Crystal

The journey to structural elucidation begins with the synthesis of the target compound and the subsequent growth of high-quality single crystals. The protocol must be reproducible and yield

a product of high purity, as impurities can severely hinder crystallization.

Experimental Protocol: Synthesis of 1H-pyrazole-5-carbohydrazide

This two-step procedure is a common and effective route, starting from a commercially available pyrazole ester.

Step 1: Saponification of Ethyl 1H-pyrazole-5-carboxylate

- **Setup:** In a 100 mL round-bottom flask, dissolve ethyl 1H-pyrazole-5-carboxylate (1.0 eq) in a 1:1 mixture of ethanol and water.
- **Hydrolysis:** Add sodium hydroxide (2.0 eq) to the solution and stir the mixture at 50 °C.
- **Monitoring:** Monitor the reaction's progress using Thin Layer Chromatography (TLC) until the starting ester is fully consumed (typically 4-12 hours).
- **Acidification:** Cool the reaction mixture in an ice bath and carefully acidify to a pH of 2-3 using 1M HCl. This will precipitate the pyrazole-5-carboxylic acid.
- **Isolation:** Collect the white solid product via vacuum filtration, wash thoroughly with cold water to remove salts, and dry under vacuum.

Step 2: Formation of the Carbohydrazide

- **Activation:** Suspend the dried pyrazole-5-carboxylic acid (1.0 eq) in anhydrous dichloromethane (DCM). Add a catalytic amount of dimethylformamide (DMF) and cool to 0 °C.^[6]
- **Acid Chloride Formation:** Add oxalyl chloride (1.5 eq) dropwise. The mixture will effervesce. Allow it to warm to room temperature and stir until a clear solution forms (1-3 hours), indicating the formation of pyrazole-5-carbonyl chloride.^[6]
- **Hydrazinolysis:** In a separate flask, prepare a solution of hydrazine hydrate (2.0 eq) in DCM. Cool this solution to 0 °C.

- **Coupling:** Slowly add the freshly prepared acid chloride solution to the hydrazine solution under vigorous stirring.
- **Workup:** Allow the reaction to proceed for 2-4 hours. Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to yield the crude **1H-pyrazole-5-carbohydrazide**.

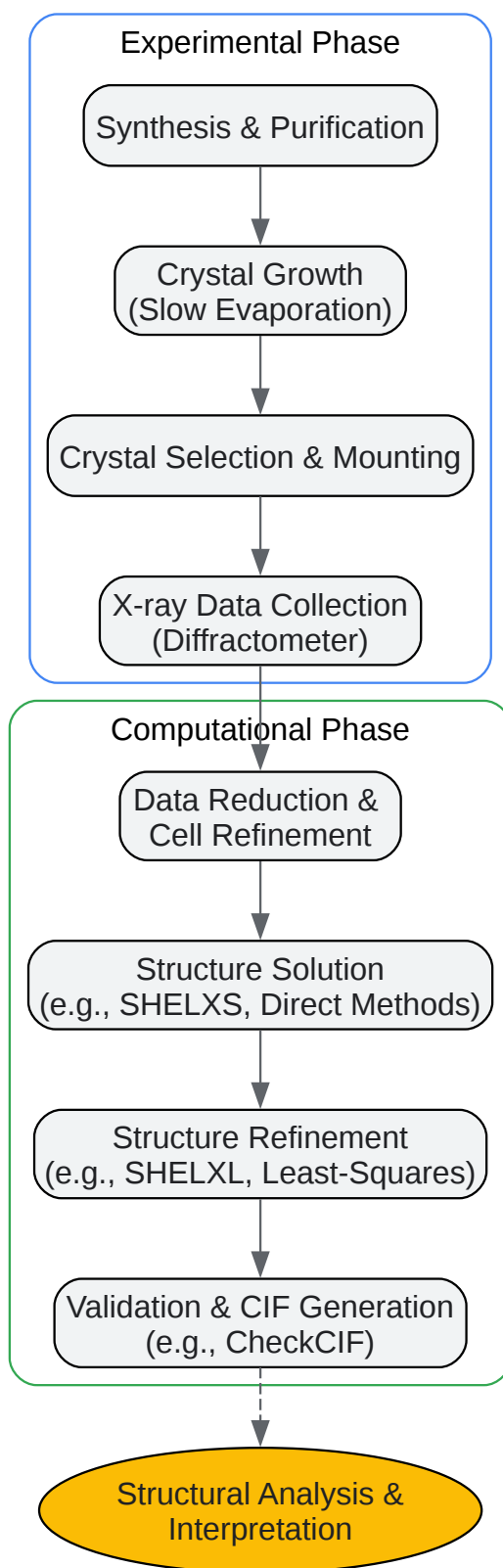
Crystallization Methodology

The growth of a single crystal suitable for X-ray diffraction is often the most challenging step. The slow evaporation technique is widely successful for this class of compounds.^[7]

- **Solvent Selection:** Dissolve the purified product in a minimal amount of a suitable solvent (e.g., methanol, ethanol, or a mixture like DMF/ethanol) at a slightly elevated temperature to ensure complete dissolution.
- **Evaporation:** Transfer the solution to a clean vial. Cover the vial with parafilm and pierce a few small holes to allow for slow evaporation of the solvent.
- **Incubation:** Place the vial in a vibration-free environment at a constant, cool temperature.
- **Harvesting:** Over several days to weeks, crystals should form. Carefully harvest a well-formed, transparent crystal for analysis.

Single-Crystal X-ray Diffraction (SCXRD) Analysis Workflow

SCXRD is the definitive method for determining the precise arrangement of atoms in a crystalline solid. The process involves collecting diffraction data, solving the crystal structure, and refining the atomic model.



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Caption: Experimental and computational workflow for crystal structure analysis.

Data Collection and Refinement Protocol

- Mounting: A suitable single crystal is mounted on a goniometer head.
- Data Acquisition: Data is collected using a diffractometer, typically equipped with a Mo K α (λ = 0.71073 Å) or Cu K α radiation source, at a controlled temperature (e.g., 100 K or 296 K) to minimize thermal vibrations.[\[8\]](#)
- Structure Solution: The collected diffraction intensities are processed. The phase problem is solved using direct methods, which generates an initial electron density map and a preliminary atomic model.[\[9\]](#)
- Structure Refinement: The initial model is refined against the experimental data using a full-matrix least-squares algorithm on F^2 .[\[9\]](#) This iterative process optimizes atomic coordinates, displacement parameters, and site occupancies to achieve the best fit between the calculated and observed diffraction patterns. Hydrogen atoms are typically located in the difference Fourier map and refined using appropriate constraints.[\[10\]](#)

Structural Analysis and Interpretation

The refined crystallographic model provides a wealth of information about the molecule's geometry and its interactions within the crystal lattice.

Crystallographic Data Summary

The following table presents representative crystallographic data for a pyrazole carbohydrazide derivative, illustrating the typical parameters obtained from an SCXRD experiment.

Parameter	Representative Value
Chemical Formula	C ₄ H ₆ N ₄ O
Formula Weight	126.12 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	8.619 (9)
b (Å)	9.447 (6)
c (Å)	16.841 (19)
β (°)	98.69 (9)
Volume (Å ³)	1354.4
Z	4
Temperature (K)	296
Radiation (λ, Å)	Mo Kα (0.71073)
R _{int}	0.029
Final R indices [I>2σ(I)]	R ₁ = 0.047, wR ₂ = 0.136
Goodness-of-fit (S)	1.04
Note: Data is illustrative, based on typical values found for similar structures. [9] [11]	

Molecular Geometry and Supramolecular Assembly

The analysis of bond lengths and angles confirms the expected geometry of the pyrazole and carbohydrazide moieties. The most insightful information comes from analyzing the intermolecular interactions, which dictate the crystal packing. In **1H-pyrazole-5-carbohydrazide**, hydrogen bonding is the dominant cohesive force.

The molecule contains multiple hydrogen bond donors (the N-H groups of the pyrazole and the hydrazide) and acceptors (the carbonyl oxygen and the pyrazole nitrogen atoms). This

functionality facilitates the formation of a robust and predictable hydrogen-bonding network. Typically, molecules form centrosymmetric dimers through strong N-H...O interactions between the hydrazide groups. These dimers then link into extended chains or sheets via N-H...N interactions involving the pyrazole ring.

Caption: Hydrogen bonding motifs in pyrazole-carbohydrazide crystals.

Hirshfeld Surface Analysis

Hirshfeld surface analysis is a powerful tool for visualizing and quantifying intermolecular interactions within a crystal.^{[7][11]} The surface is mapped with properties like d_{norm} , which highlights regions of close contact. Red spots on the d_{norm} surface indicate hydrogen bonds and other close contacts shorter than the van der Waals radii sum.

The associated 2D fingerprint plot decomposes these interactions, quantifying the percentage contribution of each contact type to the overall crystal packing. For **1H-pyrazole-5-carbohydrazide**, the plot typically reveals that H...H, O...H/H...O, and N...H/H...N contacts are the most significant contributors to the supramolecular architecture.^{[11][12]} This analysis provides quantitative validation of the interactions identified through manual inspection of the crystal structure.

Conclusion: A Foundation for Rational Design

The crystal structure analysis of **1H-pyrazole-5-carbohydrazide** provides an unambiguous depiction of its solid-state conformation and intermolecular interactions. The detailed protocols and analytical workflows presented in this guide offer a comprehensive framework for researchers to elucidate the structures of novel derivatives. This foundational knowledge is critical for understanding structure-activity relationships, guiding synthetic efforts, and ultimately accelerating the development of new therapeutics based on this versatile and potent chemical scaffold.

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